

# molecular formula and weight of chromium nicotinate

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## Compound of Interest

Compound Name: Chromium nicotinate

Cat. No.: B1240946

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## Technical Guide: Chromium (III) Nicotinate

This document provides a comprehensive technical overview of chromium (III) nicotinate, a compound utilized in nutritional supplementation. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological mechanisms, and synthesis.

## Core Chemical Properties

Chromium (III) nicotinate, also known as chromium polynicotinate or niacin-bound chromium, is an ionic substance formed from trivalent chromium and nicotinic acid (niacin, Vitamin B3)<sup>[1]</sup>. The most common and stable form is chromium (III) trisnicotinate, where one chromium ion is coordinated with three nicotinate molecules.

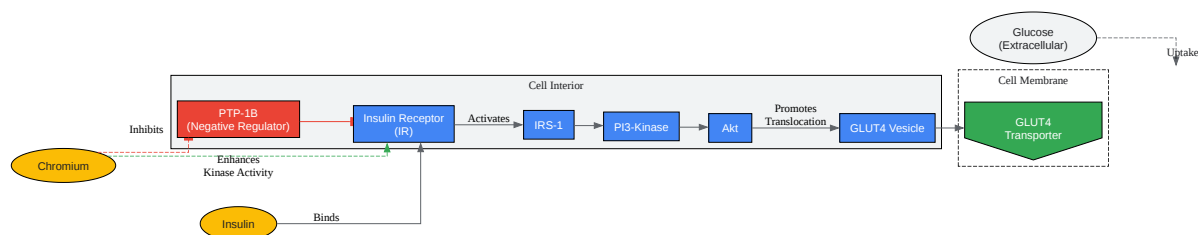
Property	Value	Source(s)
Molecular Formula	C18H12CrN3O6	[2][3]
Molecular Weight	418.3 g/mol	[2][3]
Alternate Formula	C6H5CrNO2	
Alternate Mol. Weight	175.11 g/mol	
CAS Number	64452-96-6	
Appearance	Gray or off-white fine crystalline powder	
Solubility	Slightly soluble in water, insoluble in ethanol	
Synonyms	Chromium Polynicotinate, Niacin-bound Chromium, Chromium(3+) tris(pyridine-3-carboxylate)	

Note: While some sources list a simplified formula, C18H12CrN3O6 represents the more accurate structure of the chromium(III) trisnicotinate complex.

## Biological Role and Mechanism of Action

Chromium is an essential trace element recognized for its role in the metabolism of glucose, insulin, and lipids. As a component of the Glucose Tolerance Factor (GTF), trivalent chromium potentiates the action of insulin, enhancing insulin sensitivity and supporting normal glucose metabolism.

The primary mechanism involves the potentiation of the insulin signaling cascade. Chromium has been shown to enhance the kinase activity of the insulin receptor (IR), which initiates a series of downstream phosphorylation events. This cascade, involving key effector molecules like phosphatidylinositol 3-kinase (PI3K) and Protein Kinase B (Akt), ultimately promotes the translocation of GLUT4 glucose transporters to the cell membrane, increasing glucose uptake into cells. Furthermore, chromium may attenuate the activity of PTP-1B, a negative regulator of insulin signaling, thereby amplifying the insulin signal.



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Insulin signaling pathway enhanced by chromium.

## Quantitative Data Summary

The bioavailability and metabolic effects of **chromium nicotinate** have been evaluated in various studies. Data suggests that while organic chromium compounds are generally better absorbed than inorganic forms, differences exist between various complexes.

Parameter	Finding / Value	Species	Comparison Group / Condition	Source(s)
Apparent Absorption	0.04 - 0.24%	Rat	Oral administration of <sup>51</sup> Cr-nicotinate	
True Absorption	Higher in humans (0.8 - 1%) than in rats.	Human	Intraindividual comparison	
Acute Absorption	Urinary chromium was significantly lower than from chromium picolinate.	Human	Compared to Cr picolinate and Cr chloride.	
Pharmacokinetics	Mean Retention Time (MRT) was significantly prolonged compared to chromium picolinate.	Rat	Oral gavage vs. chromium picolinate.	
Lipid Profile	Significantly decreased total cholesterol and triglycerides.	Diabetic Rat	Streptozotocin-treated rats.	
HDL Cholesterol	Significantly increased HDL ("good") cholesterol levels.	Diabetic Rat	Streptozotocin-treated rats.	
Glycated Hemoglobin	Significantly reduced glycated	Diabetic Rat	Streptozotocin-treated rats.	

hemoglobin  
(HbA1c) levels.

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## Experimental Protocols

The synthesis of **chromium nicotinate** is typically achieved through the reaction of a trivalent chromium salt with nicotinic acid or its alkali metal salt. The following protocols are derived from patent literature describing the synthesis process.

This protocol describes the synthesis of a chromium-nicotinate complex with glucose tolerance factor (GTF) activity.

Materials:

- Nicotinic acid (Niacin) USP
- Distilled water
- Sodium hydroxide (food grade)
- Chromium chloride hexahydrate ( $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$ , reagent grade)

Methodology:

- Prepare Sodium Nicotinate Solution: Dissolve 3,673 g of nicotinic acid in 4,540 g of distilled water with stirring.
- Slowly add 1,224 g of sodium hydroxide pellets to the mixture while continuing to stir. This reaction forms an aqueous solution of sodium nicotinate.
- Prepare Chromium Solution: In a separate container, prepare a solution of 2,724 g of reagent-grade chromium chloride hexahydrate.
- Reaction: Contact the sodium nicotinate solution with the chromium chloride solution under conditions that permit the formation of a chromium-nicotinate complex.

- Precipitation and Recovery: The desired chromium-nicotinate complex will form as a precipitate.
- Collect the precipitate through filtration.
- Wash the collected product to remove impurities.
- Dry the final product.

This protocol aims to produce high-purity organic chelated **chromium nicotinate** at normal temperatures.

#### Materials:

- Nicotinic acid
- Water
- Solubility promoter (e.g., sodium hydroxide or sodium carbonate)
- Trivalent inorganic chromium salt solution (e.g., chromium trichloride or chromium sulfate)

#### Methodology:

- Dissolve Nicotinic Acid: Add 100g of nicotinic acid to 800-1200ml of water and stir evenly.
- Slowly add 40-50g of a solubility promoter (e.g., caustic soda) to the solution, stirring until the nicotinic acid is fully dissolved.
- Catalyzed Reaction: While stirring, slowly add a solution containing 50-100g of a trivalent chromium salt (e.g., chromium trichloride) to the nicotinic acid solution. This will initiate a catalyzed reaction, causing **chromium nicotinate** crystals to precipitate.
- Aging and Collection: Allow the mixture to stand for 24 hours for aging.
- Collect the crystals via centrifugation and filtration.

- Drying: Dry the collected crystals at 80-105 °C for approximately 5 hours. The mother liquor can be recycled for subsequent batches.

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## References

- 1. Chromium(III) nicotinate - Wikipedia [en.wikipedia.org]
- 2. Chromium Nicotinate [chemball.com]
- 3. Chromium nicotinate | C<sub>18</sub>H<sub>12</sub>CrN<sub>3</sub>O<sub>6</sub> | CID 9909912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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